

benzethonium chloride Apelblat model solubility data

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Compound Focus: Benzethonium Chloride

CAS No.: 121-54-0

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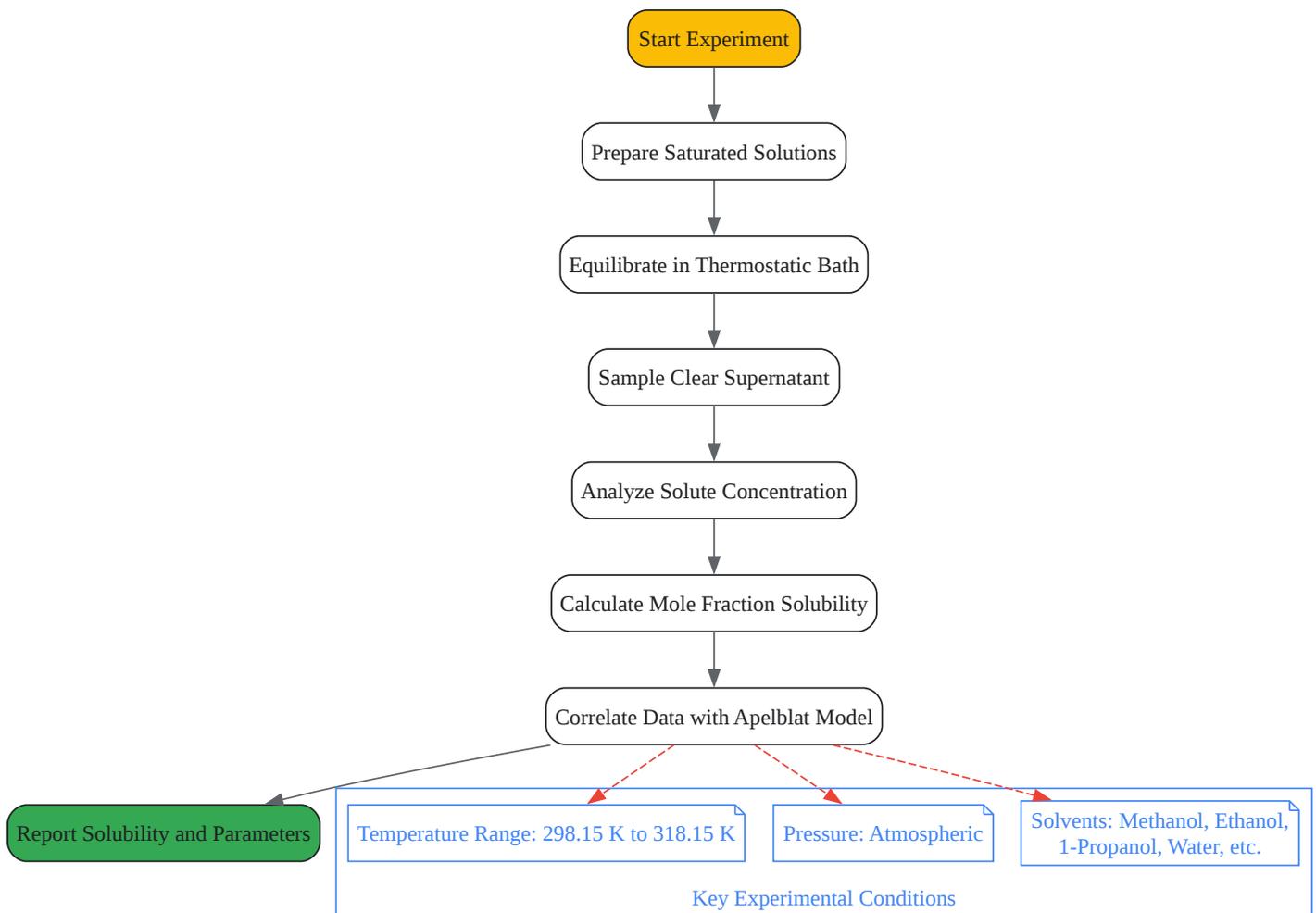
Apelblat Model and Solubility Overview

The **Apelblat model** is a semi-empirical equation widely used to correlate solid-liquid equilibrium and describe how a compound's solubility changes with temperature in various solvents [1] [2] [3]. It is valued for its accuracy in providing a thermodynamic foundation for process design.

A 2023 study measured the solubility of **benzethonium chloride** in several pure and binary solvents, correlating the experimental data using the Apelblat model [4]. The experiment followed a standard gravimetric method, and the model showed good agreement with the measured data.

Experimental Protocol: Solubility Measurement & Modeling

The following workflow outlines the general procedure for determining solubility and correlating data with the Apelblat model, based on the methodologies described in the search results.



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1. Prepare Saturated Solutions

- Weigh an excess amount of **benzethonium chloride** into glass vials.
- Add a known mass of the pure or binary solvent.
- Seal the vials to prevent solvent evaporation [5].

2. Achieve Saturation Equilibrium

- Place the vials in a thermostatic water bath shaker set at a desired constant temperature (e.g., from 298.15 K to 318.15 K).
- Agitate the mixtures for several hours until solid-liquid equilibrium is reached (this can be confirmed when the solute concentration in the liquid phase becomes constant) [5] [3].

3. Sample and Analyze

- Once equilibrium is reached, allow the solution to settle.
- Withdraw a known volume of the clear, saturated supernatant solution using a pre-warmed syringe or pipette to avoid crystallization.
- Transfer the sample to a pre-weighed vessel [5].
- Evaporate the solvent completely in a drying oven and weigh the residual solute (gravimetric method) [5]. Alternatively, use a suitable analytical technique like UV spectrophotometry if a calibration curve is established [3].

4. Calculate Solubility

- The mole fraction solubility (x) is calculated using the formula: $(x = \frac{m_{\text{solute}} / M_{\text{solute}}}{m_{\text{solute}} / M_{\text{solute}} + m_{\text{solvent}} / M_{\text{solvent}}})$ where (m) is mass and (M) is molar mass [5]. For binary solvent mixtures, the masses of both solvents are included in the denominator [5].

5. Correlate with the Apelblat Model

- The modified Apelblat equation is expressed as: $(\ln(x) = A + \frac{B}{T} + C \ln(T))$ where (x) is the mole fraction solubility, (T) is the absolute temperature in Kelvin, and (A), (B), and (C) are the model's empirical parameters [1] [2] [3].
- Fit the experimental $((T, x))$ data pairs to this equation using regression analysis to determine the parameters (A), (B), and (C).

Frequently Asked Questions

- **What does a high correlation coefficient (R^2) for the Apelblat model indicate?** A high R^2 value (typically >0.99) indicates that the model accurately describes the relationship between temperature

and solubility for your system. It shows that the experimental data is well-fitted, and the model can be used for reliable interpolation within the studied temperature range [1] [2].

- **Why is the solubility of benzethonium chloride higher in alcohols than in water? Benzethonium chloride** has a large hydrophobic moiety and a charged ammonium group. Alcohols, being amphiphilic, can interact favorably with both the non-polar and ionic parts of the molecule. Water, a highly polar solvent, has poor solvating ability for the large hydrophobic part, leading to lower solubility [4] [6].
- **How do I choose between the Apelblat, van't Hoff, and λh models?** The **Apelblat model** is often preferred for its high accuracy over a wide temperature range as it accounts for non-ideal behavior. The **van't Hoff model** is simpler and good for estimating thermodynamic properties but may be less accurate. The **λh model** has fewer parameters and can be useful for quick assessments. It is good practice to test multiple models and select the one with the best fit for your specific data set [2].

Troubleshooting Common Issues

Issue	Possible Cause	Suggested Solution
Poor model fitting (low R^2)	Incorrect equilibrium (too short agitation time) or precipitation during sampling.	Ensure equilibrium by verifying constant concentration; pre-warm sampling tools [5] [3].
Inconsistent solubility values	Solvent evaporation or decomposition of solute at higher temperatures.	Ensure vials are properly sealed; check thermal stability of benzethonium chloride (e.g., via TGA) before experiments.
Unexpected solubility trend in solvent mixtures	Preferential solvation, where the solute is preferentially surrounded by one solvent more than the other.	Analyze the solvent shell around the solute using computational methods or spectroscopic techniques [4].
Low solubility in all tested solvents	The solute inherently has a high crystal lattice energy.	Consider using a different polymorph of the compound or a co-crystal/salt formation approach to alter solid-state properties.

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